

Essential Safety and Handling Protocols for Licochalcone C

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Compound of Interest

Compound Name: Licochalcone C

Cat. No.: B1675292

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, particularly when handling active compounds like **Licochalcone C**. This retrochalcone, isolated from *Glycyrrhiza inflata*, is noted for its potent antioxidant and anti-inflammatory properties.[1] Adherence to strict safety and handling protocols is crucial to mitigate risks and ensure the integrity of research. This guide provides essential, immediate safety and logistical information for handling **Licochalcone C**, from personal protective equipment (PPE) to disposal procedures.

Hazard Identification and Classification

Licochalcone C is classified with specific hazards that necessitate careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[2]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[2]

Precautionary statements highlight the need to wash skin thoroughly after handling, avoid eating, drinking, or smoking when using the product, and prevent its release into the environment.[2]

Quantitative Safety and Physical Data

The following tables summarize key quantitative data for **Licochalcone C** and the closely related Licochalcone A, for which more extensive data is often available.

Table 1: Physicochemical Properties of **Licochalcone C**

Property	Value
Molecular Formula	C₂₁H₂₂O₄
Molecular Weight	338.4 g/mol
CAS Number	144506-14-9
Appearance	Solid

Source: DC Chemicals[2]

Table 2: Toxicity Data for Licochalcone A*

Metric	Value	Species
Oral LD50	>1,000 mg/kg	Rat

Note: This data is for Licochalcone A, a related compound, and should be used as a reference point for assessing potential toxicity.[3]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years
	4°C	2 years
In Solvent	-80°C	2 years
	-20°C	1 year

Source: MedChemExpress[4]

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential for minimizing exposure to **Licochalcone C**.

Engineering Controls:

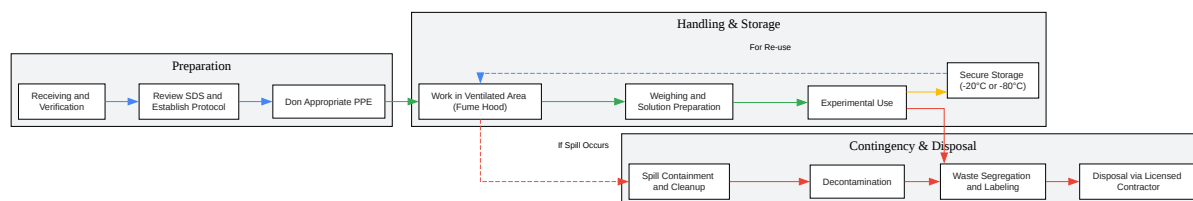
- Ventilation: Always handle **Licochalcone C** in a well-ventilated area. Use of a chemical fume hood or local exhaust ventilation is recommended to control airborne dust or aerosols.[\[2\]](#)[\[5\]](#)
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible in the immediate work area.[\[2\]](#)

Recommended Personal Protective Equipment:

- Eye Protection: Wear safety glasses with side-shields or chemical splash goggles conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Hand Protection: Use chemical-resistant, impervious gloves, such as nitrile gloves. Gloves should be inspected before use, and proper removal techniques should be employed to avoid skin contact.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Skin and Body Protection: A lab coat or other impervious protective clothing is required to prevent skin contact.[\[2\]](#)[\[6\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator or equivalent is the minimum requirement.[\[6\]](#) For activities with a higher potential for dust generation, a powered air-purifying respirator (PAPR) should be considered.[\[6\]](#)

Safe Handling and Operational Workflow

The following diagram and procedures outline the lifecycle of **Licochalcone C** in a laboratory setting, from receipt to disposal.



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Caption: Workflow for the safe handling of **Licochalcone C** in a laboratory setting.

Step-by-Step Handling Procedures:

- **Preparation:** Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure all necessary PPE is available and in good condition.
- **Weighing and Transfer:** Conduct any operations that may create dust, such as weighing or transferring powder, within a chemical fume hood or an enclosure with local exhaust ventilation.^{[5][6]}
- **Solution Preparation:** When dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- **General Use:** Avoid contact with skin, eyes, and clothing.^{[2][5]} Do not eat, drink, or smoke in areas where the chemical is handled.^[2] Wash hands thoroughly after handling.^[2]
- **Storage:** Store **Licochalcone C** in a tightly sealed container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials like strong acids or bases.^{[2][5]} Adhere to the recommended storage temperatures outlined in Table 3.

Emergency Procedures

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth with water. Do NOT induce vomiting.[2][4]
- In Case of Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Consult a physician.[2][4]
- In Case of Eye Contact: Promptly flush eyes with large amounts of water for at least 15 minutes, separating the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation.[2][4]

Spill Response Protocol:

- Evacuate: Secure the area and evacuate all non-essential personnel.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.[2]
- Clean-up: For solid spills, carefully sweep or scoop up the material to avoid creating dust, and place it in a suitable, closed container for disposal.[5] For solutions, absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders) and place it in a designated waste container.[2][4]
- Decontaminate: Clean the spill area and any contaminated equipment by scrubbing with alcohol.[4]

Disposal Plan

Proper disposal is critical to prevent environmental contamination, given the high aquatic toxicity of **Licochalcone C**. [2]

- **Waste Classification:** All waste containing **Licochalcone C**, including contaminated lab supplies and cleaning materials, should be treated as hazardous waste.
- **Containerization:** Use suitable, clearly labeled, and sealed containers for waste collection.[6] Do not mix with other waste.[5]
- **Disposal Method:** Dispose of the waste through a licensed and approved waste disposal contractor.[2][5] One recommended method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber. [5] All disposal activities must comply with local, state, and federal regulations.

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